

Technical Guide: Safety and Handling Precautions for X-GlcA Powder

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Compound of Interest

Compound Name: X-GlcA

Cat. No.: B16338473

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for 5-Bromo-4-chloro-3-indolyl- β -D-glucuronic acid, commonly known as **X-GlcA**. This chromogenic substrate is widely utilized in molecular biology for the detection of the β -glucuronidase (GUS) enzyme. Adherence to proper safety protocols is essential when working with this compound to ensure personnel safety and maintain experimental integrity.

Physicochemical and Toxicological Profile

Understanding the fundamental properties of **X-GlcA** is crucial for its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of X-GlcA Cyclohexylammonium Salt

Property	Value	Source
Synonyms	5-Bromo-4-chloro-3-indolyl-β-D-glucuronide cyclohexylammonium salt, X-Glucuronide CHA salt	
CAS Number	114162-64-0	[1][2][3]
Molecular Formula	C ₁₄ H ₁₃ BrClNO ₇ · C ₆ H ₁₃ N	
Molecular Weight	521.79 g/mol	[1][2][3]
Appearance	White to off-white powder	[3]
Solubility	Soluble in Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO).	[1][2]
Storage Temperature	-20°C	

Table 2: Toxicological Data for X-GlcA

Test	Species	Route	Value	Guideline
LD ₅₀ (Median Lethal Dose)	Rat	Oral	642 mg/kg	OECD Test Guideline 401

Note: While the LD₅₀ provides a measure of acute toxicity, the full toxicological profile of **X-GlcA** has not been thoroughly investigated. Chronic exposure effects are largely unknown. Therefore, it is imperative to treat this compound with caution and minimize exposure.

Hazard Identification and Personal Protective Equipment (PPE)

X-GlcA powder is considered hazardous. The primary routes of exposure are inhalation of dust, ingestion, and skin or eye contact.

Table 3: Recommended Personal Protective Equipment (PPE)

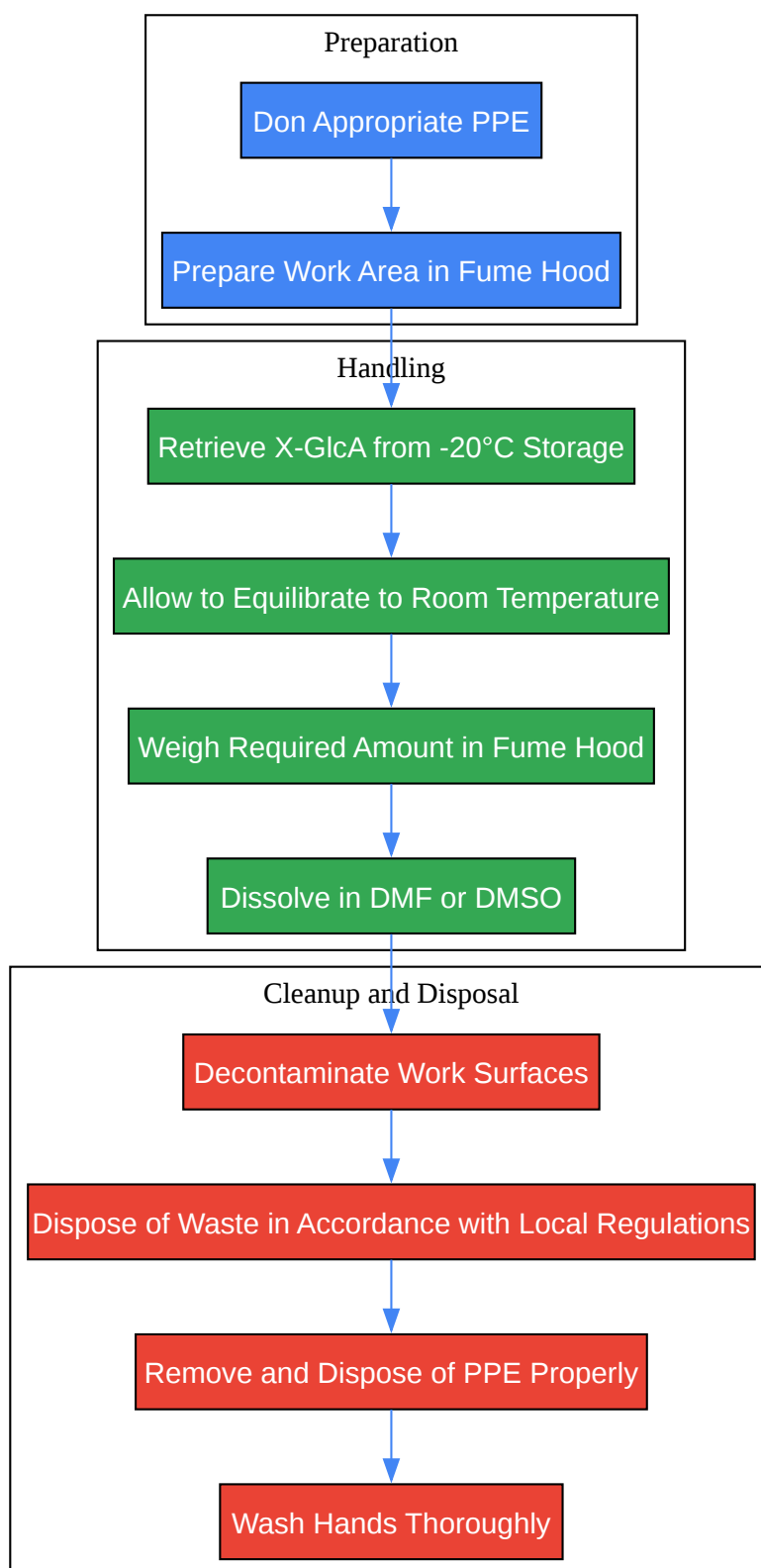
Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Prevents eye irritation or injury from airborne powder.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile).	Avoids skin contact, which may cause irritation.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Essential when handling the powder outside of a fume hood to prevent inhalation.
Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes skin exposure to spills.

Experimental Protocols and Handling Procedures

Strict adherence to established protocols is necessary to mitigate the risks associated with **X-GlcA** powder.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **X-GlcA** powder from receipt to disposal.



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Caption: A logical workflow for the safe handling of **X-GlcA** powder.

Methodology for Acute Oral Toxicity Testing (OECD Test Guideline 401)

The LD₅₀ value presented in Table 2 was determined based on the OECD Test Guideline 401. Although this guideline has been largely replaced by alternative methods that reduce animal use, its principles are foundational to acute toxicity testing. A summary of the methodology is as follows:

- **Test Animals:** The study typically uses a rodent species, such as rats. Animals are young, healthy adults of a single sex, or both sexes if significant differences in toxicity are suspected.[\[4\]](#)
- **Housing and Fasting:** Animals are housed in a controlled environment with a specific temperature (around 22°C) and humidity (30-70%). Food is withheld overnight before dosing. [\[4\]](#)
- **Dose Administration:** The test substance is administered orally in graduated doses to several groups of animals, with one dose level per group. Administration is typically done by gavage. [\[4\]](#)
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days. The time of death is recorded.[\[4\]](#)
- **Data Analysis:** The LD₅₀ is calculated statistically as the dose expected to cause death in 50% of the test animals.[\[4\]](#)

Disclaimer: This is a summary of the guideline. Researchers should consult the full, official OECD guidelines for detailed experimental protocols.

Biochemical Interaction and Visualization

X-GlcA's primary utility lies in its enzymatic cleavage by β -glucuronidase, which results in a colored precipitate.

Enzymatic Reaction of X-GlcA

The β -glucuronidase enzyme hydrolyzes the β -D-glucuronic acid residue from the **X-GlcA** molecule. This cleavage releases an unstable intermediate that subsequently dimerizes and is oxidized to form an insoluble blue precipitate.[5]



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Caption: The enzymatic cleavage of **X-GlcA** by β -glucuronidase.

First Aid and Emergency Procedures

In the event of exposure, immediate and appropriate action is critical.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Wash out the mouth with water, provided the person is conscious. Seek immediate medical attention.

Storage and Disposal

- **Storage:** Store **X-GlcA** powder in a tightly sealed container in a dry, well-ventilated area at -20°C .
- **Disposal:** Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to be released into the environment.

This guide is intended to provide essential safety and handling information for **X-GlcA** powder. It is not exhaustive, and researchers should always consult the most current Safety Data Sheet

(SDS) for this product and adhere to all institutional safety protocols.

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